

# biological activity of Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate

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## Compound of Interest

**Compound Name:** Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate

**Cat. No.:** B1599923

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An In-Depth Technical Guide to the Biological Activity of **Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

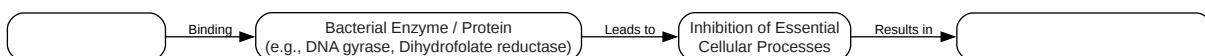
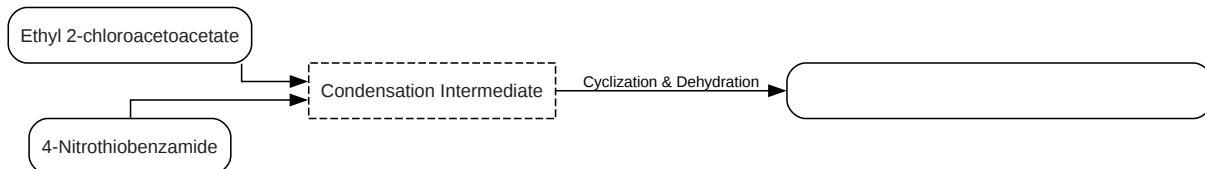
## Foreword: The Thiazole Scaffold - A Cornerstone in Medicinal Chemistry

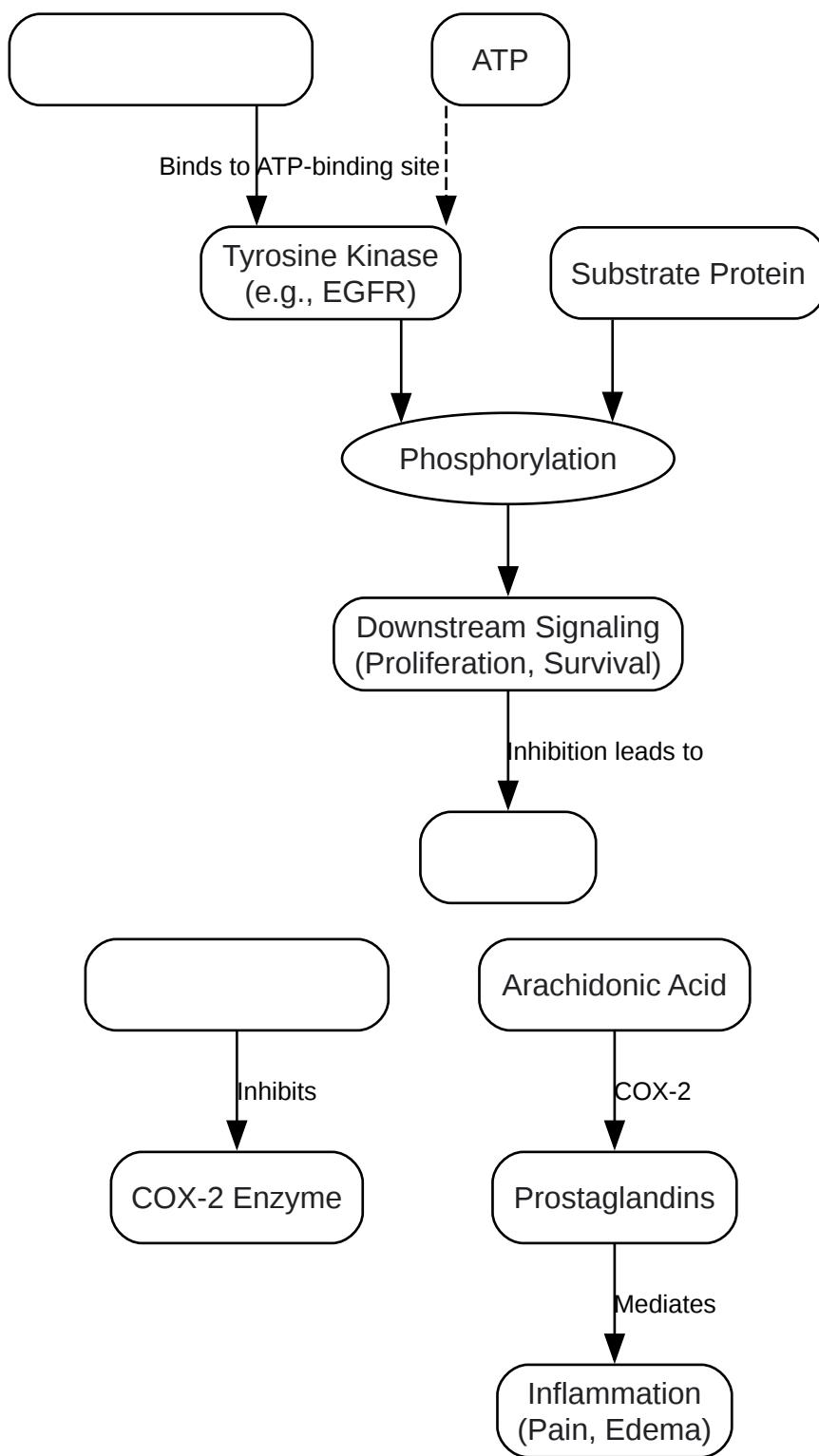
The thiazole ring, a five-membered aromatic heterocycle containing sulfur and nitrogen, is a privileged scaffold in medicinal chemistry.<sup>[1][2]</sup> Its unique structural and electronic properties allow for a diverse range of interactions with biological macromolecules, making it a cornerstone in the development of novel therapeutic agents.<sup>[3]</sup> Thiazole derivatives have demonstrated a remarkable breadth of pharmacological activities, including antimicrobial, anticancer, anti-inflammatory, and antiviral properties.<sup>[4][5][6]</sup> This guide focuses on a specific, yet representative, member of this class: **Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate**, providing a technical exploration of its synthesis, and known and potential biological activities based on the extensive research into its structural congeners.

## Synthesis of Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate: A Mechanistic Approach

The synthesis of the title compound can be efficiently achieved via the Hantzsch thiazole synthesis, a classic and reliable method for constructing the thiazole core. This reaction involves the condensation of a thioamide with an  $\alpha$ -haloketone.

## Proposed Synthetic Pathway





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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Designing, synthesis and characterization of 2-aminothiazole-4-carboxylate Schiff bases; antimicrobial evaluation against multidrug resistant strains and molecular docking - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis of Novel Thiazole Based 1,2,3-Triazole Derivatives as Inhibitors of Glioblastoma Cancer Cells [ajgreenchem.com]
- 4. cbijournal.com [cbijournal.com]
- 5. Synthesis and Biological Evaluation of Some Novel Thiazole-Based Heterocycles as Potential Anticancer and Antimicrobial Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 6. wjpmr.com [wjpmr.com]
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